

Essential Safety and Logistical Information for Handling Acetophenone-(phenyl-d5)

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Compound of Interest

Compound Name: Acetophenone-(phenyl-d5)

Cat. No.: B130792

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling and disposal of **Acetophenone-(phenyl-d5)**. Adherence to these procedures is critical for ensuring laboratory safety and maintaining the integrity of the material.

Hazard Identification and Personal Protective Equipment (PPE)

Acetophenone-(phenyl-d5) is a combustible liquid that is harmful if swallowed and causes serious eye irritation.[1][2][3][4] It is also harmful to aquatic life.[2][3] The primary routes of exposure are ingestion, eye contact, and skin contact.

GHS Classification:

- Pictogram: GHS07 (Exclamation Mark)[1]
- Signal Word: Warning[1][3]
- Hazard Statements:
 - H302: Harmful if swallowed[1][2][3][4][5]
 - H319: Causes serious eye irritation[1][2][3]

- H227: Combustible liquid[3][4]
- H412: Harmful to aquatic life with long-lasting effects[2]

Recommended Personal Protective Equipment (PPE):

PPE Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.	Protects against splashes and vapors that can cause serious eye irritation.[2][3][6]
Hand Protection	Ketone-resistant gloves (e.g., Butyl rubber, PVA-coated).[7][8][9]	Standard nitrile gloves may offer insufficient protection against ketones.[8] Always check the manufacturer's glove compatibility data. Gloves should be tested to EN 374 standard.[6]
Body Protection	Standard laboratory coat.	To prevent skin contact.
Respiratory Protection	Not typically required if handled in a well-ventilated area or a chemical fume hood.[2][6]	Vapors are heavier than air and can accumulate.[10][11] Use a respirator with an appropriate cartridge if ventilation is inadequate.[3]

Physical and Chemical Properties

Summarized below are the key physical and chemical properties of **Acetophenone-(phenyl-d5)**.

Property	Value
Chemical Formula	C ₆ D ₅ COCH ₃ [1]
Molecular Weight	125.18 g/mol [1][5][12]
Appearance	Colorless liquid or white, plate-like crystals[10][11]
Melting Point	19-20 °C[1][11]
Boiling Point	202 °C[1][11]
Flash Point	76 °C (168.8 °F) - closed cup[1]
Density	1.073 g/mL at 25 °C[1]
Solubility	Slightly soluble in water.[10][11] Soluble in ethanol, ether, chloroform.[11]

Operational and Disposal Plans

This section provides procedural guidance for the safe handling, storage, and disposal of **Acetophenone-(phenyl-d5)**.

Operational Plan: Step-by-Step Handling Procedure

a. Receiving and Storage:

- **Inspection:** Upon receipt, inspect the container for any signs of damage or leakage.
- **Storage Location:** Store in a cool, dry, and well-ventilated area designated for combustible liquids (Storage Class 10).[1][3]
- **Conditions:** Keep the container tightly closed to prevent the absorption of moisture, which can lead to hydrogen-deuterium exchange.[4][6][13] Store away from heat, ignition sources, and direct sunlight.[3][6]
- **Incompatibilities:** Keep away from strong oxidizing agents, strong bases, and strong reducing agents.[11]

b. Handling and Use:

- Ventilation: All handling of open containers must be performed in a well-ventilated area, preferably within a chemical fume hood.[2][6]
- Donning PPE: Before handling, put on all required PPE as specified in the table above.
- Grounding: To prevent static discharge, ground and bond containers and receiving equipment when transferring the liquid.[6]
- Dispensing: Use only non-sparking tools.[6] Avoid inhalation of vapors and any contact with skin and eyes.[3]
- Hygiene: Do not eat, drink, or smoke in the work area.[3][6] Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[3][6]

c. First Aid Measures:

- If Swallowed: Do NOT induce vomiting. Rinse mouth with water and immediately call a poison center or doctor.[2][3][4]
- If in Eyes: Rinse cautiously with water for several minutes.[3] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[2][3][4]
- If on Skin: Wash off with plenty of soap and water.[2] Remove contaminated clothing.[2]
- If Inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.[4]

Disposal Plan

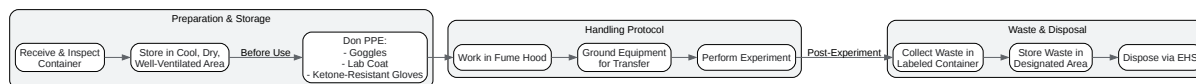
All waste containing **Acetophenone-(phenyl-d5)** must be treated as hazardous chemical waste.

- Waste Collection:
 - Collect all liquid waste containing **Acetophenone-(phenyl-d5)** in a dedicated, properly labeled, and sealed hazardous waste container.[3][14][15]

- The container should be made of a compatible material and kept closed when not in use.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "**Acetophenone-(phenyl-d5)**," and any other components in the waste stream.
- Storage of Waste:
 - Store the waste container in a designated satellite accumulation area that is secure and away from drains.
- Disposal:
 - Arrange for pickup and disposal through your institution's Environmental Health & Safety (EHS) office or a licensed hazardous waste disposal contractor.^{[3][4]}
 - DO NOT dispose of **Acetophenone-(phenyl-d5)** down the drain or in regular trash.^{[3][4]} It is harmful to aquatic life and improper disposal is prohibited.^{[2][3]}

Workflow Visualization

The following diagram illustrates the standard operating procedure for handling **Acetophenone-(phenyl-d5)** from receipt to disposal.



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Caption: Workflow for safe handling of **Acetophenone-(phenyl-d5)**.

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